

1-(Acetyl-d3)adamantane CAS number and molecular weight

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Compound of Interest		
Compound Name:	1-(Acetyl-d3)adamantane	
Cat. No.:	B15294557	Get Quote

An In-Depth Technical Guide to 1-(Acetyl-d3)adamantane

For Researchers, Scientists, and Drug Development Professionals

Introduction

1-(Acetyl-d3)adamantane is the deuterated form of 1-acetyladamantane. The adamantane cage is a rigid, lipophilic, and three-dimensional hydrocarbon structure that has been a valuable building block in medicinal chemistry. Its derivatives have shown a wide range of biological activities, including antiviral, antibacterial, and anticancer properties. The introduction of an adamantane moiety can improve the pharmacological properties of a drug by increasing its lipophilicity.

Stable isotope-labeled compounds such as **1-(Acetyl-d3)adamantane** are crucial tools in analytical chemistry. They are primarily used as internal standards in quantitative mass spectrometry-based assays (e.g., LC-MS or GC-MS) for the precise measurement of the corresponding non-labeled compound in complex biological matrices. The near-identical physicochemical properties of the deuterated and non-deuterated forms ensure they behave similarly during sample preparation and analysis, while the mass difference allows for their distinct detection by a mass spectrometer.

This guide provides key technical data for **1-(Acetyl-d3)adamantane**, a representative analytical protocol for its use, and a broader look at the synthesis and biological context of adamantane derivatives.



Compound Data and Properties

The fundamental properties of **1-(Acetyl-d3)adamantane** and its non-deuterated analog are summarized below for easy reference.

Property	1-(Acetyl-d3)adamantane	1-Acetyladamantane
CAS Number	1280225-89-9[1]	1660-04-4
Molecular Formula	C12H15D3O[1]	C12H18O
Molecular Weight	181.29 g/mol [1]	178.27 g/mol
Synonyms	1-Tricyclo[3.3.1.13,7]dec-1- ylethanone-2,2,2-d3[1]	1-Adamantyl methyl ketone, Methyl 1-adamantyl ketone
Appearance	-	White Crystalline Powder
Melting Point	-	53-55 °C
Boiling Point	-	250.52 °C (estimate)
Solubility	-	Insoluble in water, soluble in methanol[2]

Application in Quantitative Analysis: A Representative Protocol

The primary application of **1-(Acetyl-d3)adamantane** is as an internal standard for the accurate quantification of **1-**acetyladamantane in biological samples. Below is a representative experimental protocol for a plasma sample analysis using liquid chromatography-tandem mass spectrometry (LC-MS/MS).

Objective: To quantify the concentration of 1-acetyladamantane in human plasma using **1-** (Acetyl-d3)adamantane as an internal standard.

Materials:

Human plasma (K2-EDTA)



- 1-Acetyladamantane (analytical standard)
- 1-(Acetyl-d3)adamantane (internal standard, IS)
- Acetonitrile (LC-MS grade)
- Methanol (LC-MS grade)
- Formic acid (LC-MS grade)
- Water (LC-MS grade)
- Protein precipitation plates or microcentrifuge tubes

Methodology:

- Preparation of Standard and Internal Standard Solutions:
 - Prepare a stock solution of 1-acetyladamantane (1 mg/mL) in methanol.
 - Prepare a stock solution of 1-(Acetyl-d3)adamantane (1 mg/mL) in methanol.
 - From the stock solutions, prepare a series of working standard solutions of 1acetyladamantane at various concentrations by serial dilution.
 - Prepare a working internal standard solution of 1-(Acetyl-d3)adamantane at a fixed concentration (e.g., 100 ng/mL).
- Sample Preparation (Protein Precipitation):
 - $\circ~$ To 50 µL of plasma sample (or standard, or blank), add 10 µL of the internal standard working solution.
 - Vortex briefly.
 - Add 200 μL of cold acetonitrile to precipitate proteins.
 - Vortex vigorously for 1 minute.



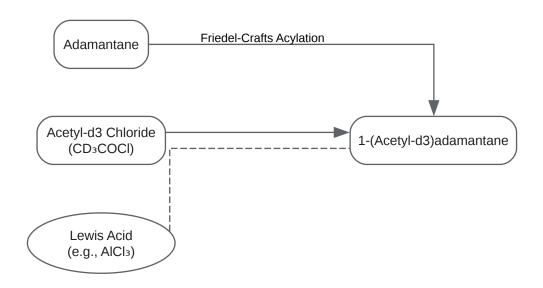
- Centrifuge at 4000 rpm for 10 minutes to pellet the precipitated protein.
- Transfer the supernatant to a clean 96-well plate or autosampler vials for LC-MS/MS analysis.
- LC-MS/MS Conditions:
 - Liquid Chromatography (LC):
 - Column: C18 reverse-phase column (e.g., 2.1 x 50 mm, 1.8 μm)
 - Mobile Phase A: 0.1% Formic acid in water
 - Mobile Phase B: 0.1% Formic acid in acetonitrile
 - Gradient: Start at 30% B, ramp to 95% B over 5 minutes, hold for 1 minute, return to initial conditions and equilibrate.
 - Flow Rate: 0.4 mL/min
 - Injection Volume: 5 μL
 - Mass Spectrometry (MS/MS):
 - Ionization Mode: Positive Electrospray Ionization (ESI+)
 - Detection Mode: Multiple Reaction Monitoring (MRM)
 - MRM Transitions:
 - 1-Acetyladamantane: m/z 179.1 → 135.1
 - **1-(Acetyl-d3)adamantane** (IS): m/z 182.1 → 135.1
 - Note: The precursor ion (Q1) for the deuterated standard is +3 Da compared to the analyte, while the product ion (Q3) can be the same if the deuterium atoms are not lost during fragmentation.
- Data Analysis:



- Construct a calibration curve by plotting the ratio of the analyte peak area to the internal standard peak area against the concentration of the standards.
- Determine the concentration of 1-acetyladamantane in the unknown plasma samples by interpolating their peak area ratios from the calibration curve.

Synthesis and Biological Context

While a specific synthesis protocol for **1-(Acetyl-d3)adamantane** is not readily available in the literature, a general approach would involve the Friedel-Crafts acylation of adamantane using deuterated acetyl chloride (CD₃COCl) in the presence of a Lewis acid catalyst like aluminum chloride (AlCl₃).



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A generalized synthetic pathway for **1-(Acetyl-d3)adamantane**.

The adamantane scaffold is of significant interest in drug development. Its rigid and lipophilic nature can enhance a molecule's ability to cross cell membranes and can provide a stable anchor for pharmacophores. Adamantane derivatives have been investigated for a wide range of therapeutic applications:

 Antiviral Activity: Amantadine and Rimantadine are well-known adamantane derivatives that have been used as antiviral drugs against Influenza A.

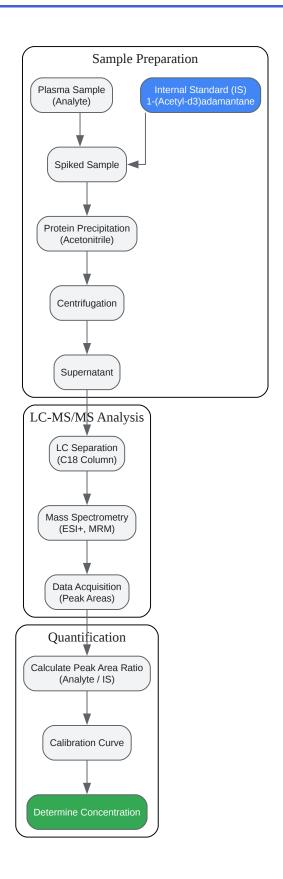


- Antibacterial and Antifungal Activity: Various adamantane-containing compounds have shown efficacy against both Gram-positive and Gram-negative bacteria, as well as pathogenic fungi.
- Anticancer Activity: The incorporation of an adamantane moiety has been explored as a strategy to improve the efficacy and pharmacokinetic profile of anticancer agents.
- Anti-inflammatory and Antidiabetic Properties: Certain derivatives have also demonstrated potential in treating inflammation and type 2 diabetes.

While no specific signaling pathways involving 1-acetyladamantane have been detailed in the reviewed literature, the broad bioactivity of related compounds suggests that its quantification in biological systems is a relevant area of research, likely to investigate its metabolism, pharmacokinetics, or as a potential biomarker.

Diagrams





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Workflow for quantitative analysis using an internal standard.



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